

α -Phellandrene: Application Notes for Use as an Analytical Standard

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Compound of Interest

Compound Name: *alpha-Phellandrene*

Cat. No.: *B1212362*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-Phellandrene (α -Phellandrene) is a cyclic monoterpene naturally occurring in the essential oils of various plants, including Eucalyptus species and dill.[1][2] It exists as two optical isomers, (+)- α -phellandrene and (-)- α -phellandrene.[2] This document provides detailed application notes and protocols for the use of α -Phellandrene as a standard in analytical testing, catering to the needs of researchers, scientists, and professionals in drug development. Its pleasant aroma has led to its use in fragrances.[1] Beyond its aromatic properties, α -Phellandrene has garnered significant interest for its diverse biological activities, including anti-inflammatory, anticancer, and antimicrobial effects.[1][3][4] Accurate and reliable analytical methods are crucial for the qualitative and quantitative assessment of α -Phellandrene in various matrices, including essential oils, pharmaceutical formulations, and biological samples.

Physicochemical Properties and Handling

A comprehensive understanding of the physicochemical properties of α -Phellandrene is essential for its proper handling, storage, and use as an analytical standard.

Table 1: Physicochemical Properties of α -Phellandrene

Property	Value	References
Molecular Formula	C ₁₀ H ₁₆	[1][5]
Molecular Weight	136.23 g/mol	[1][5]
CAS Number	99-83-2	[5]
Appearance	Colorless to pale yellow oily liquid	[6]
Odor	Herbaceous, fresh, citrusy, peppery, woody, with a mint-like background	[4][7]
Boiling Point	175 °C at 1013 hPa	[8]
Density	Approximately 0.84 g/cm ³ at 20 °C	[8]
Solubility	Soluble in chloroform and ethanol; practically insoluble in water.	[1][9]
Storage Temperature	2-8°C is the recommended storage temperature.	[10]
Stability	Air and light sensitive.	[11]

Safety and Handling Precautions:

Alpha-Phellandrene is a flammable liquid and vapor.[11][12] It may be fatal if swallowed and enters airways.[11][12] It is crucial to handle α-Phellandrene in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, open flames, and hot surfaces.[11] For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[3][10][11][12][13]

Experimental Protocols for Analytical Testing

The following protocols provide detailed methodologies for the quantitative analysis of α -Phellandrene using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

Gas Chromatography (GC-FID/MS) Protocol

Gas chromatography is a widely used technique for the analysis of volatile compounds like α -Phellandrene, often found in essential oils.

Objective: To quantify the concentration of α -Phellandrene in a sample using GC with either a Flame Ionization Detector (FID) for quantification or a Mass Spectrometer (MS) for identification and quantification.

Materials and Reagents:

- α -Phellandrene standard (purity $\geq 95\%$)
- Solvent (e.g., n-hexane, ethanol, or chloroform)
- Sample containing α -Phellandrene
- Volumetric flasks and pipettes
- GC vials with caps
- Gas Chromatograph equipped with FID or MS

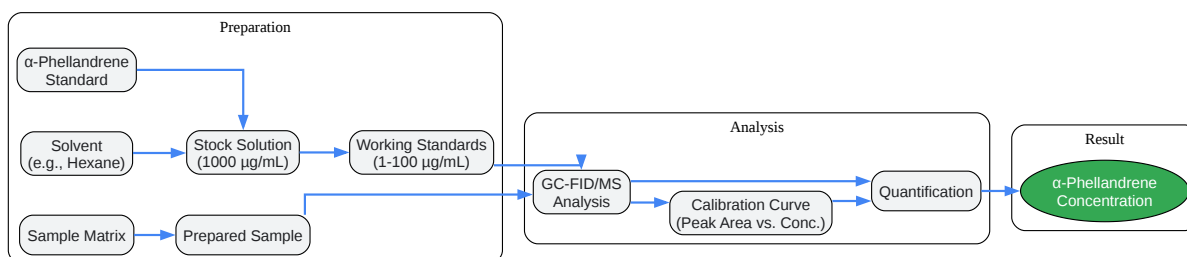
Protocol:

- Standard Stock Solution Preparation (e.g., 1000 $\mu\text{g/mL}$):
 - Accurately weigh 10 mg of α -Phellandrene standard.
 - Dissolve it in a suitable solvent (e.g., n-hexane) in a 10 mL volumetric flask.
 - Ensure the standard is completely dissolved.
- Working Standard Solutions and Calibration Curve:

- Prepare a series of working standard solutions by serially diluting the stock solution to obtain concentrations ranging from, for example, 1 µg/mL to 100 µg/mL.
- Inject each standard solution into the GC system.
- Plot a calibration curve of peak area versus concentration. The curve should have a correlation coefficient (R^2) > 0.99.[14]
- Sample Preparation:
 - Accurately weigh the sample and dissolve it in a known volume of the chosen solvent.
 - The sample may require filtration or further dilution to fall within the calibration curve range. For complex matrices, a sample cleanup step like solid-phase extraction (SPE) might be necessary.
- GC Operating Conditions:
 - Column: A non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness), is commonly used.[15][16]
 - Carrier Gas: Helium or Nitrogen.[15][17]
 - Inlet Temperature: 250 °C.[15][16]
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 1 minute.[15][16]
 - Ramp: Increase to 210 °C at a rate of 5 °C/min.[15][16]
 - Hold at 210 °C for 10 minutes.[15][16]
 - Injection Volume: 1 µL.
 - Detector (FID): Temperature: 320 °C.[17]
 - Detector (MS): Ion source temperature: 230 °C; Quadrupole temperature: 150 °C.[15][16]

- Data Analysis:
 - Identify the α -Phellandrene peak in the sample chromatogram by comparing its retention time with that of the standard.
 - Quantify the amount of α -Phellandrene in the sample by using the calibration curve.

Experimental Workflow for GC Analysis



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Caption: Workflow for the quantitative analysis of α -Phellandrene using Gas Chromatography.

High-Performance Liquid Chromatography (HPLC-UV) Protocol

HPLC can be employed for the analysis of α -Phellandrene, particularly for samples that are not suitable for GC or when derivatization is not desired.

Objective: To determine the concentration of α -Phellandrene in a sample using HPLC with a UV detector.

Materials and Reagents:

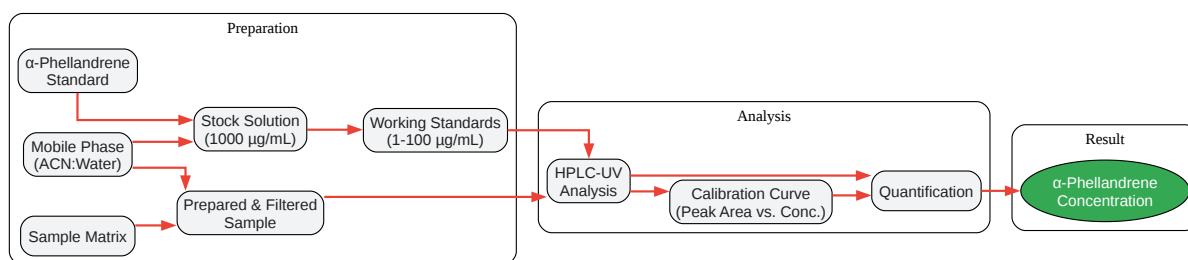
- α -Phellandrene standard (purity $\geq 95\%$)
- HPLC-grade acetonitrile
- HPLC-grade water
- Phosphoric acid or formic acid
- Volumetric flasks and pipettes
- HPLC vials with caps
- HPLC system with a UV detector

Protocol:

- Standard Stock Solution Preparation (e.g., 1000 $\mu\text{g/mL}$):
 - Accurately weigh 10 mg of α -Phellandrene standard.
 - Dissolve it in acetonitrile in a 10 mL volumetric flask.
- Working Standard Solutions and Calibration Curve:
 - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired range (e.g., 1-100 $\mu\text{g/mL}$).
 - Inject each standard solution into the HPLC system.
 - Construct a calibration curve by plotting the peak area against the concentration. A linearity of $R^2 > 0.99$ is desirable.[\[18\]](#)[\[19\]](#)
- Sample Preparation:
 - Dissolve the sample in the mobile phase.
 - Filter the sample solution through a 0.45 μm syringe filter before injection to remove any particulate matter.

- HPLC Operating Conditions:
 - Column: A reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m) is suitable.
 - Mobile Phase: A mixture of acetonitrile and water. Phosphoric acid can be added to adjust the pH. For Mass-Spec (MS) compatible applications, formic acid should be used instead of phosphoric acid.^{[2][20]} A common mobile phase composition is acetonitrile and water in a ratio of 85:15 (v/v).^[21]
 - Flow Rate: 1.0 mL/min.^[16]
 - Injection Volume: 20 μ L.^[21]
 - Column Temperature: Ambient or controlled at a specific temperature (e.g., 30 $^{\circ}$ C).
 - UV Detection Wavelength: 254 nm.^{[9][16]}
- Data Analysis:
 - Identify the α -Phellandrene peak in the sample chromatogram based on its retention time compared to the standard.
 - Calculate the concentration of α -Phellandrene in the sample using the linear regression equation from the calibration curve.

Experimental Workflow for HPLC Analysis



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Caption: Workflow for the quantitative analysis of α-Phellandrene using High-Performance Liquid Chromatography.

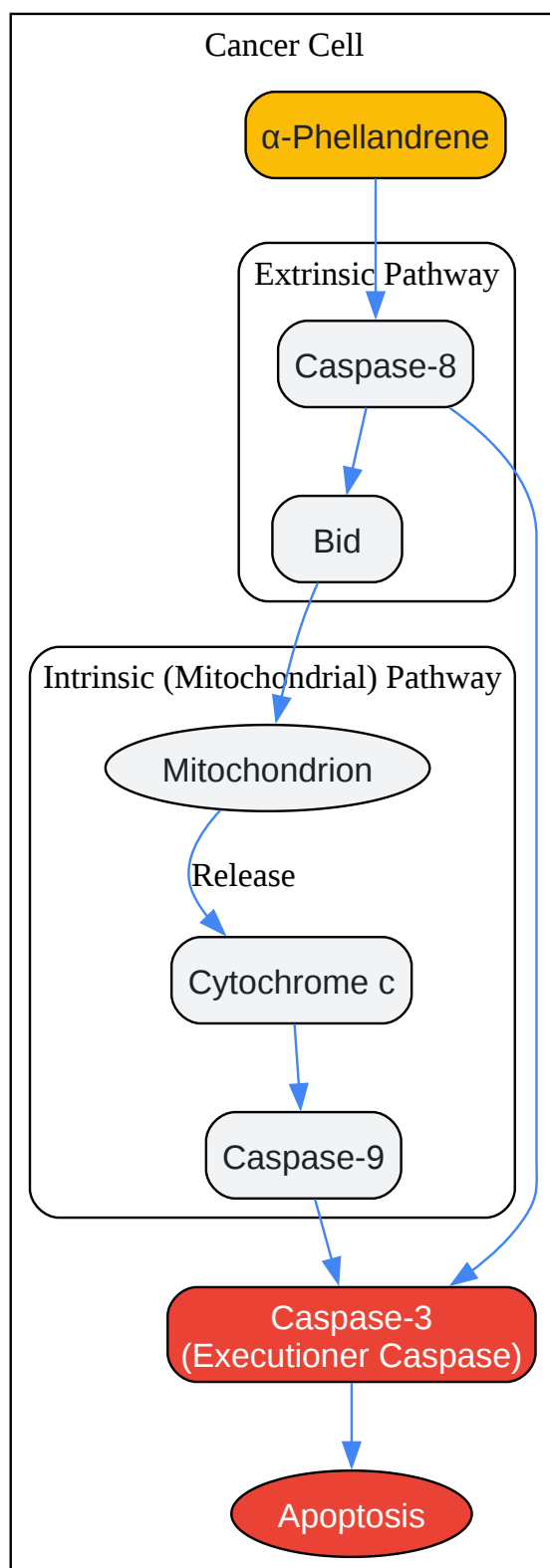
Biological Activity and Signaling Pathways

α-Phellandrene has demonstrated notable biological activities, particularly in the realms of anti-inflammatory and anticancer effects. Understanding the underlying signaling pathways is crucial for drug development and mechanistic studies.

Anticancer Activity: Mitochondria-Dependent Apoptosis Pathway

Studies have shown that α-Phellandrene can induce apoptosis in cancer cells through the mitochondria-dependent pathway.^{[12][13]} It can enhance the effects of chemotherapeutic agents like 5-fluorouracil.^{[12][13]}

Signaling Pathway of α-Phellandrene in Cancer Cell Apoptosis



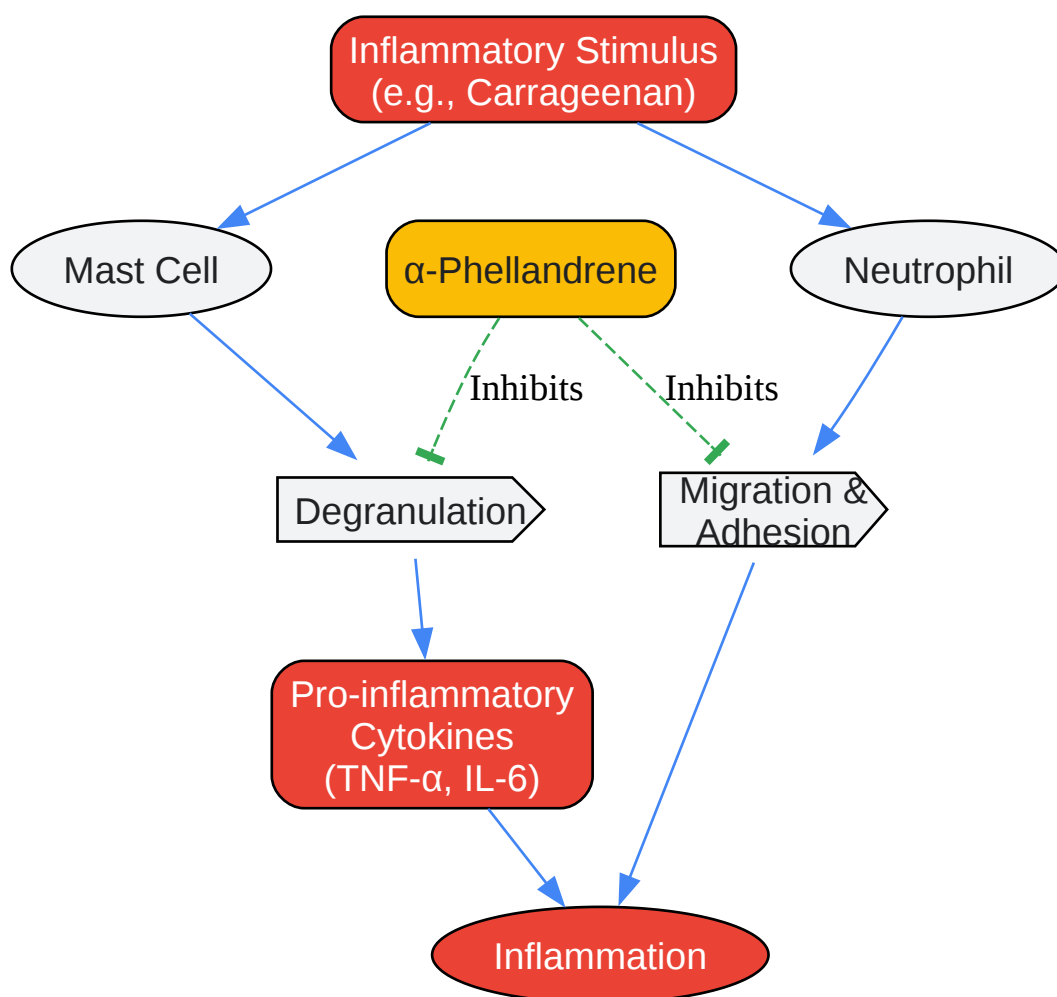
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Caption: α -Phellandrene induces apoptosis via both extrinsic and intrinsic pathways.

Anti-inflammatory Activity

α -Phellandrene exhibits anti-inflammatory properties by inhibiting the migration of neutrophils and the degranulation of mast cells.[10] This leads to a reduction in the release of pro-inflammatory cytokines.

Signaling Pathway of α -Phellandrene in Inflammation



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Caption: α -Phellandrene's anti-inflammatory mechanism of action.

Conclusion

α -Phellandrene serves as a valuable analytical standard for quality control and research purposes. The protocols outlined in this document provide a robust framework for its accurate

quantification. Furthermore, the elucidation of its biological activities and associated signaling pathways opens avenues for its potential application in drug discovery and development. Adherence to proper handling and safety guidelines is paramount when working with this compound.

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